

9-Chloro-2-methoxyacridine: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 9-Chloro-2-methoxyacridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility and stability data for **9-Chloro-2-methoxyacridine**. Due to the limited publicly available experimental data for this specific compound, this guide also includes data for the closely related compound, 9-Amino-6-chloro-2-methoxyacridine (ACMA), to serve as a valuable reference point. Furthermore, detailed experimental protocols for determining solubility and stability are provided to empower researchers to generate empirical data for **9-Chloro-2-methoxyacridine**.

Physicochemical Properties of 9-Chloro-2-methoxyacridine

While extensive experimental data on the solubility and stability of **9-Chloro-2-methoxyacridine** is not readily available in the public domain, some fundamental physicochemical properties have been reported. These properties are crucial for understanding the compound's behavior in various experimental settings.

Property	Value	Source
CAS Number	16492-13-0	N/A
Molecular Formula	C ₁₄ H ₁₀ ClNO	N/A
Molecular Weight	243.69 g/mol	N/A
Melting Point	152-153 °C	[1]
Boiling Point (Predicted)	414.9 ± 15.0 °C	[1]
Density (Predicted)	1.304 ± 0.06 g/cm ³	[1]
pKa (Predicted)	3.72 ± 0.10	[1]

Solubility and Stability Data of 9-Amino-6-chloro-2-methoxyacridine (ACMA)

As a structurally similar compound, the solubility and stability data for 9-Amino-6-chloro-2-methoxyacridine (ACMA) can provide valuable insights for researchers working with **9-Chloro-2-methoxyacridine**.

ACMA Solubility

Solvent	Solubility
Methanol	Soluble
Water	Miscible

ACMA Stability

Condition	Stability
Storage at -20°C	Stable for ≥ 4 years

Experimental Protocols

The following are detailed, standardized protocols for determining the solubility and stability of a compound such as **9-Chloro-2-methoxyacridine**.

Shake-Flask Method for Solubility Determination

This method is considered the gold standard for determining the thermodynamic equilibrium solubility of a compound.

Objective: To determine the equilibrium solubility of **9-Chloro-2-methoxyacridine** in various solvents at a controlled temperature.

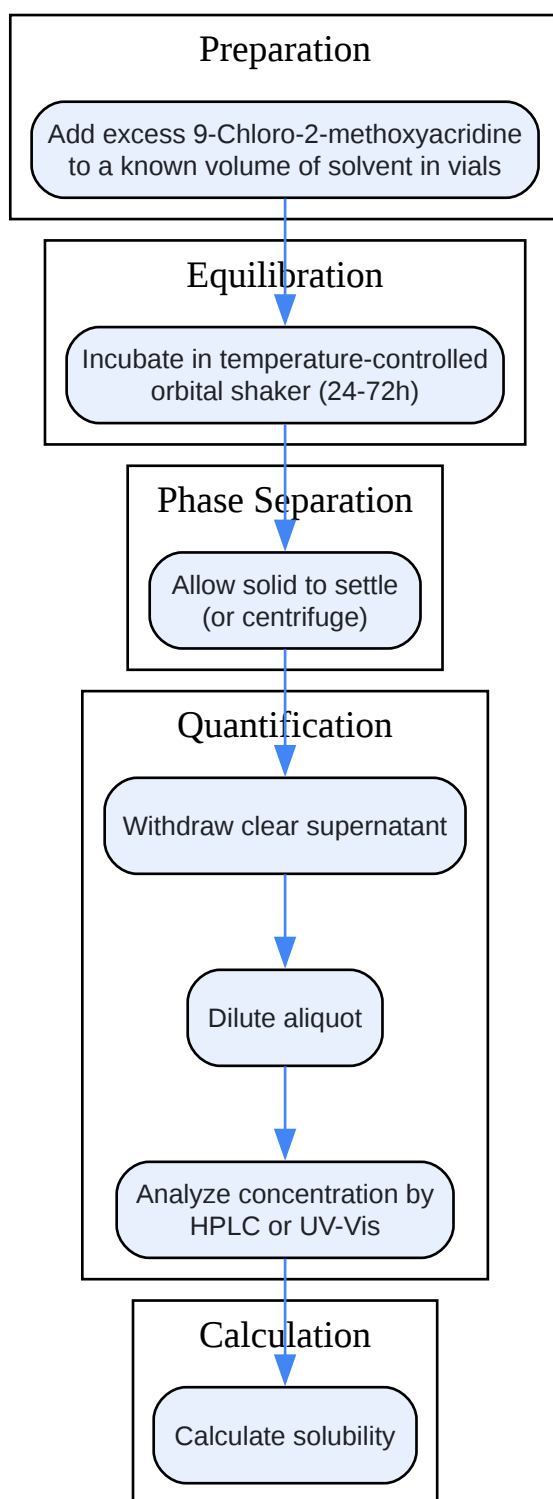
Materials:

- **9-Chloro-2-methoxyacridine**
- Selected solvents (e.g., water, ethanol, DMSO, etc.)
- Vials with screw caps
- Orbital shaker with temperature control
- Analytical balance
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis spectrophotometer

Procedure:

- **Preparation:** Add an excess amount of **9-Chloro-2-methoxyacridine** to a series of vials, each containing a known volume of the selected solvent. The presence of undissolved solid is crucial to ensure that equilibrium is reached.
- **Equilibration:** Tightly cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C or 37 °C). Allow the samples to equilibrate for a sufficient period (typically 24-72 hours), ensuring that the solution is continuously agitated.
- **Phase Separation:** After equilibration, remove the vials from the shaker and allow the undissolved solid to settle. For poorly settling solids, centrifugation can be used to achieve clear separation.

- Sampling: Carefully withdraw an aliquot of the clear supernatant.
- Quantification: Dilute the aliquot with a suitable solvent and analyze the concentration of **9-Chloro-2-methoxyacridine** using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- Calculation: The solubility is calculated from the measured concentration in the supernatant.



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Caption: Workflow for Shake-Flask Solubility Determination.

Forced Degradation Study for Stability Assessment

Forced degradation studies are essential for establishing the intrinsic stability of a drug substance and for developing stability-indicating analytical methods.

Objective: To investigate the degradation profile of **9-Chloro-2-methoxyacridine** under various stress conditions.

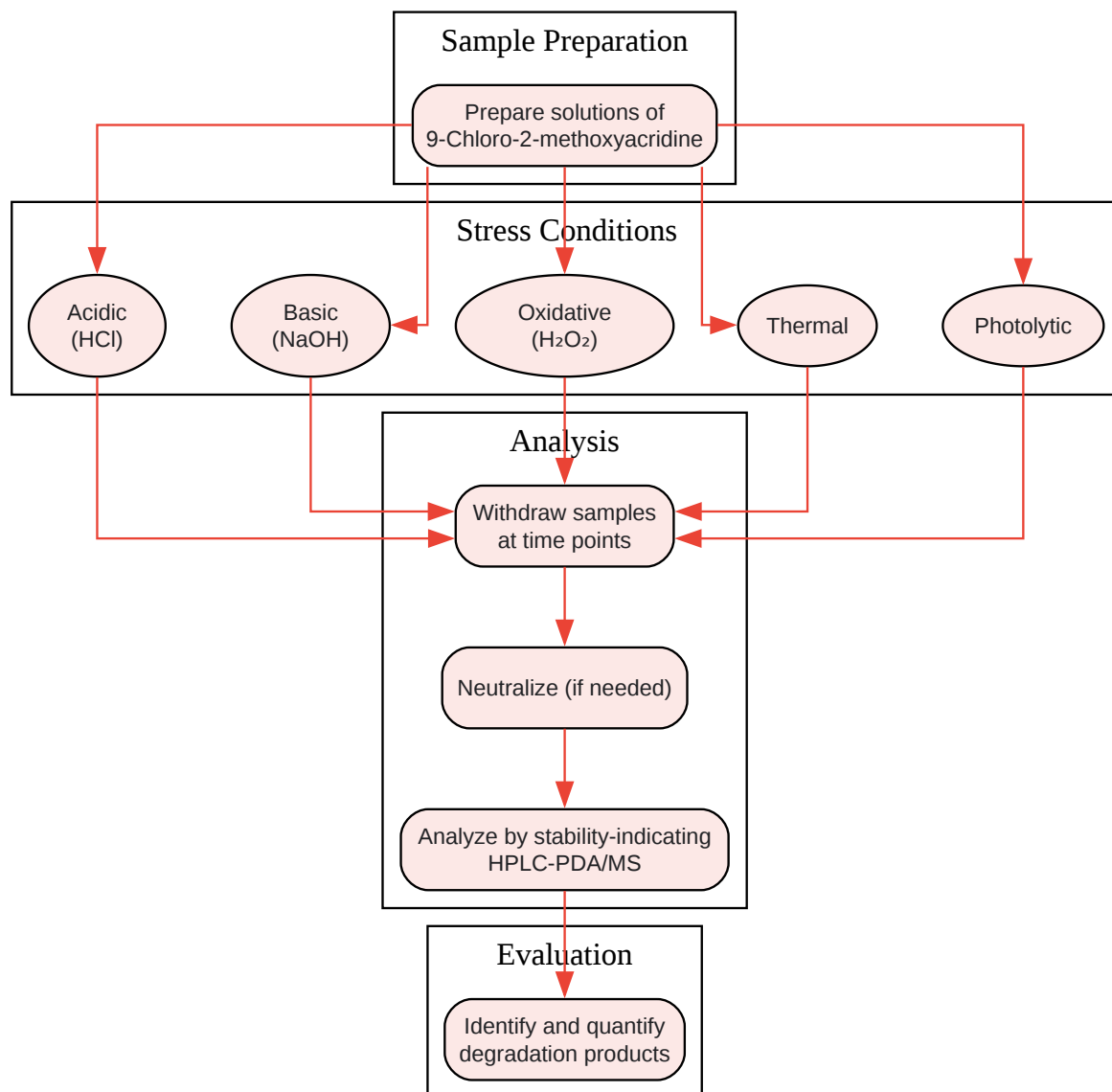
Materials:

- **9-Chloro-2-methoxyacridine**
- Hydrochloric acid (HCl) solution (e.g., 0.1 N)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 N)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- Temperature-controlled oven
- Photostability chamber
- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector

Procedure:

- Sample Preparation: Prepare solutions of **9-Chloro-2-methoxyacridine** in a suitable solvent.
- Stress Conditions: Expose the samples to a variety of stress conditions in parallel:
 - Acidic Hydrolysis: Add HCl solution and incubate at a controlled temperature (e.g., 60 °C).
 - Basic Hydrolysis: Add NaOH solution and incubate at a controlled temperature.
 - Oxidative Degradation: Add H₂O₂ solution and store at room temperature.
 - Thermal Degradation: Store a solid sample and a solution sample in a high-temperature oven (e.g., 80 °C).

- Photostability: Expose a solid sample and a solution sample to light in a photostability chamber according to ICH guidelines.
- Time Points: Withdraw aliquots from the stressed samples at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Neutralization: For the acid and base hydrolysis samples, neutralize the aliquots before analysis.
- Analysis: Analyze the samples using a stability-indicating HPLC method. The use of a PDA or MS detector will aid in the identification of degradation products.
- Data Evaluation: Compare the chromatograms of the stressed samples with that of an unstressed control to identify and quantify the degradation products and determine the percentage of degradation of **9-Chloro-2-methoxyacridine**.



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References

- 1. 9-CHLORO-2-METHOXYACRIDINE CAS#: 16492-13-0 [amp.chemicalbook.com]
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